

A Technical Guide to Tri-p-tolylamine: Commercial Availability, Purity, and Experimental Applications

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Compound of Interest

Compound Name: *Tri-p-tolylamine*

Cat. No.: *B1199887*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tri-p-tolylamine, a tertiary amine with the chemical formula $(\text{CH}_3\text{C}_6\text{H}_4)_3\text{N}$, is a key organic compound with significant applications in the fields of organic electronics and materials science. Its propeller-like, non-planar molecular structure and electron-donating properties make it an excellent hole-transporting material. This technical guide provides an in-depth overview of the commercial availability of **Tri-p-tolylamine**, its purity grades, and detailed experimental protocols for its purification and analysis. Furthermore, this guide illustrates its role in organic light-emitting diodes (OLEDs) through logical and workflow diagrams.

Commercial Suppliers and Purity Grades

Tri-p-tolylamine is commercially available from several chemical suppliers in various purity grades, catering to different research and development needs. The most common purities available are 97% and $\geq 98.0\%$, with the latter often purified by techniques like sublimation for applications in organic electronics.

Supplier	Purity Grade(s)	Notes
Sigma-Aldrich	97% [1] [2] [3] [4] [5]	Suitable for general synthetic applications.
TCI America	>98.0% (GC) [6] [7] [8] [9]	High purity grade, often used in materials science research. [10]
Fisher Scientific	98.0+% [6] [8] [11]	Distributes TCI America products.
Santa Cruz Biotechnology	Research Grade [12] [13]	For proteomics research applications. [12] [13]
NINGBO INNO PHARMCHEM CO.,LTD.	USP, BP, FCC standards available	A key manufacturer and supplier based in China. [14]

Physicochemical Properties

Property	Value
CAS Number	1159-53-1 [1] [2] [6] [12]
Molecular Formula	C ₂₁ H ₂₁ N [6] [12]
Molecular Weight	287.41 g/mol [12]
Appearance	White to off-white or light yellow crystalline powder [6] [15]
Melting Point	114-118 °C [1]
Boiling Point	170 °C [6]
Solubility	Soluble in organic solvents like benzene and ethyl acetate.

Experimental Protocols

Detailed experimental protocols for the purification and analysis of **Tri-p-tolylamine** are crucial for ensuring the material's performance, especially in high-purity applications like organic

electronics. Below are representative methodologies adapted from general procedures for similar organic compounds.

Purification of Tri-p-tolylamine

1. Recrystallization

Recrystallization is a common technique to purify solid organic compounds. The choice of solvent is critical for effective purification.

- Principle: The impure solid is dissolved in a hot solvent in which the compound has high solubility at elevated temperatures and low solubility at lower temperatures. As the solution cools, the pure compound crystallizes, leaving impurities dissolved in the solvent.[\[16\]](#)
- Apparatus: Erlenmeyer flask, heating mantle or hot plate, condenser, Buchner funnel, filter paper, and vacuum flask.
- Procedure:
 - Place the crude **Tri-p-tolylamine** in an Erlenmeyer flask.
 - Add a minimal amount of a suitable solvent (e.g., ethyl acetate or a mixture of hexane and acetone) to the flask.[\[17\]](#)
 - Gently heat the mixture while stirring until the solid completely dissolves.
 - If colored impurities are present, a small amount of activated charcoal can be added to the hot solution, which is then hot-filtered to remove the charcoal.[\[18\]](#)
 - Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
 - Collect the crystals by vacuum filtration using a Buchner funnel.[\[18\]](#)
 - Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
 - Dry the purified crystals under vacuum.

2. Sublimation

For applications requiring very high purity (>99.9%), such as in organic electronics, sublimation is the preferred purification method.^[19]

- Principle: The solid is heated under vacuum, causing it to transition directly into the gas phase (sublime). The gaseous compound then deposits as a pure solid on a cold surface, leaving non-volatile impurities behind.^[7]
- Apparatus: Sublimation apparatus (which includes a vessel for the crude material and a cold finger), vacuum pump, and a heating source.
- Procedure:
 - Place the crude **Tri-p-tolylamine** into the sublimation apparatus.
 - Assemble the apparatus and connect it to a high-vacuum pump.
 - Begin cooling the cold finger with circulating water or another coolant.
 - Gently heat the apparatus. The temperature should be carefully controlled to be below the melting point but high enough to induce sublimation.
 - The purified **Tri-p-tolylamine** will deposit on the cold finger as crystals.
 - Once the sublimation is complete, turn off the heat and allow the apparatus to cool to room temperature before venting the vacuum.
 - Carefully collect the purified crystals from the cold finger.

Analysis of Tri-p-tolylamine Purity

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for separating and identifying components in a mixture.

- Principle: The sample is vaporized and injected into a gas chromatograph, where it is separated based on the components' boiling points and interactions with the stationary phase. The separated components then enter a mass spectrometer, where they are ionized and fragmented, and the resulting mass-to-charge ratio of the fragments is used for identification.
- Instrumentation: Gas chromatograph coupled with a mass spectrometer.
- Procedure (General):
 - Prepare a dilute solution of the purified **Tri-p-tolylamine** in a suitable solvent (e.g., dichloromethane or hexane).
 - Inject a small volume of the solution into the GC-MS.
 - The GC oven temperature is programmed to ramp up to ensure good separation. A typical program might start at 50°C and ramp up to 320°C.[\[20\]](#)
 - The mass spectrometer is set to scan a relevant mass range.
 - The resulting chromatogram will show peaks corresponding to different components. The purity can be estimated by the relative area of the **Tri-p-tolylamine** peak.
 - The mass spectrum of the main peak can be compared to a library or the known fragmentation pattern of **Tri-p-tolylamine** for confirmation.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are used to determine the molecular structure and purity of a compound.

- Principle: NMR spectroscopy exploits the magnetic properties of atomic nuclei. By absorbing radiofrequency radiation in a magnetic field, the nuclei generate a spectrum that provides information about their chemical environment.
- Instrumentation: NMR spectrometer.
- Procedure:

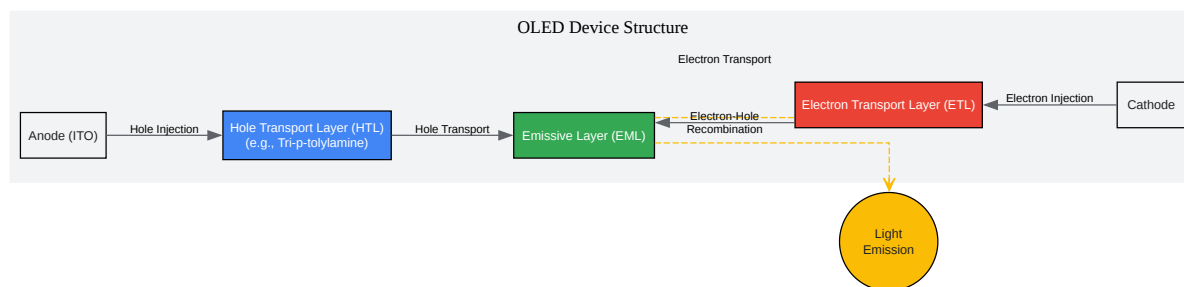
- Dissolve a small amount of the **Tri-p-tolylamine** sample in a deuterated solvent (e.g., CDCl_3).
- Transfer the solution to an NMR tube.
- Acquire the ^1H and ^{13}C NMR spectra.
- The presence of impurity peaks in the spectra would indicate a lower purity of the sample. The chemical shifts and splitting patterns in the ^1H and ^{13}C spectra should be consistent with the structure of **Tri-p-tolylamine**.

Role in Organic Electronics: Signaling Pathways and Experimental Workflows

Tri-p-tolylamine is a quintessential hole transport material used in the fabrication of organic electronic devices such as OLEDs. Its function is not typically described in terms of a biological "signaling pathway" but rather as a crucial component in the charge transport pathway within a device.

Hole Transport Mechanism in an OLED

In an OLED, the hole transport layer (HTL) facilitates the movement of holes from the anode to the emissive layer, where they recombine with electrons to produce light. The diagram below illustrates this fundamental process.

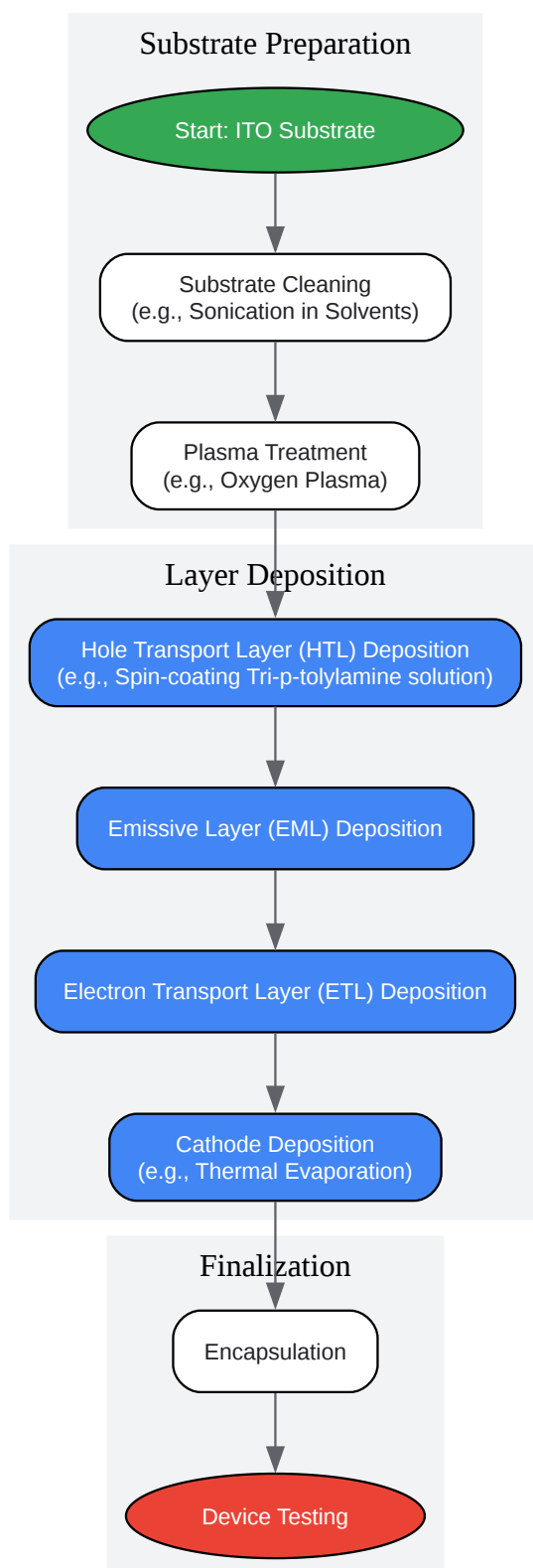


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Caption: Hole transport mechanism in a typical OLED device.

General Workflow for OLED Fabrication

The fabrication of an OLED is a multi-step process that often involves solution processing or thermal evaporation techniques in a cleanroom environment. The workflow diagram below outlines the key stages.



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Caption: A generalized workflow for the fabrication of an OLED device.

Conclusion

Tri-p-tolylamine is a readily available and crucial material for advancements in organic electronics. Understanding its commercial sources, purity grades, and the experimental protocols for its handling and analysis is fundamental for researchers in this field. The diagrams provided offer a clear visualization of its functional role and the context of its application in OLED technology. As research continues to push the boundaries of organic electronics, the demand for high-purity **Tri-p-tolylamine** and a thorough understanding of its properties will undoubtedly grow.

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